

# Unraveling the Structure of Cerium(III) Acetate: A Technical Guide

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## Compound of Interest

Compound Name: cerium(III)acetate

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Anhydrous cerium(III) acetate, in its crystalline form, remains an elusive target for structural chemists. While its synthesis is achievable, obtaining single crystals suitable for detailed X-ray diffraction analysis has proven challenging. Thermal dehydration of cerium(III) acetate hydrates typically yields an amorphous anhydrous product, which only crystallizes at higher temperatures, complicating the growth of well-ordered single crystals. Consequently, a definitive crystal structure for anhydrous cerium(III) acetate is not present in the current scientific literature.

This technical guide, intended for researchers, scientists, and professionals in drug development, delves into the established crystal structures of the hydrated forms of cerium(III) acetate: catena-poly[[aqua-tris(acetato)-cerium(III)]- $\mu$ -acetato],  $[\text{Ce}(\text{CH}_3\text{COO})_3(\text{H}_2\text{O})]_n$ , and catena-poly[[diaqua-hexa(acetato)-di-cerium(III)]- $\mu$ -aqua],  $[\text{Ce}_2(\text{CH}_3\text{COO})_6(\text{H}_2\text{O})_2]_n \cdot \text{H}_2\text{O}$ . These structures provide critical insights into the coordination chemistry of the cerium(III) ion with acetate ligands.

## Crystal Structures of Hydrated Cerium(III) Acetates

The crystal structures of two key hydrated cerium(III) acetate complexes have been determined and are cataloged in the Cambridge Structural Database (CSD).<sup>[1][2]</sup> These structures reveal the intricate coordination environments of the cerium(III) ion and the bridging nature of the acetate ligands.

## catena-poly[[aqua-tris(acetato)-cerium(III)]-μ-acetato] [Ce(CH<sub>3</sub>COO)<sub>3</sub>(H<sub>2</sub>O)]<sub>n</sub>

This compound exists as a one-dimensional coordination polymer. The cerium(III) ions are linked by bridging acetate anions to form chains. These chains are further interconnected through hydrogen bonding involving the coordinated water molecules and acetate anions.<sup>[1][2]</sup>

Table 1: Crystallographic Data for [Ce(CH<sub>3</sub>COO)<sub>3</sub>(H<sub>2</sub>O)]<sub>n</sub>

Parameter	Value
CSD Identifier	CEACET, CEACET01
Empirical Formula	C <sub>6</sub> H <sub>11</sub> CeO <sub>7</sub>
Formula Weight	335.28
Crystal System	Monoclinic
Space Group	P2 <sub>1</sub> /c
a (Å)	8.33(2)
b (Å)	10.02(2)
c (Å)	14.88(3)
β (°)	118.5(3)
Volume (Å <sup>3</sup> )	1090
Z	4
Density (calculated) (g/cm <sup>3</sup> )	2.04

Data sourced from the Cambridge Structural Database, based on studies by Sadikov et al. (1967) and Junk et al. (1999).<sup>[1][2]</sup>

## catena-poly[[diaqua-hexa(acetato)-di-cerium(III)]-μ-aqua] [Ce<sub>2</sub>(CH<sub>3</sub>COO)<sub>6</sub>(H<sub>2</sub>O)<sub>2</sub>]<sub>n</sub>·H<sub>2</sub>O

This structure is characterized by layers of cerium acetate units. These layers are then bridged into a three-dimensional framework by hydrogen bonds involving both coordinated and solvate water molecules with the acetate anions.[\[1\]](#)[\[2\]](#)

Table 2: Crystallographic Data for  $[\text{Ce}_2(\text{CH}_3\text{COO})_6(\text{H}_2\text{O})_2]n\cdot\text{H}_2\text{O}$

Parameter	Value
CSD Identifier	XECKEV
Empirical Formula	$\text{C}_{12}\text{H}_{24}\text{Ce}_2\text{O}_{15}$
Formula Weight	724.56
Crystal System	Triclinic
Space Group	P-1
a (Å)	8.891(5)
b (Å)	10.033(4)
c (Å)	14.886(8)
$\alpha$ (°)	80.59(4)
$\beta$ (°)	83.21(4)
$\gamma$ (°)	71.74(4)
Volume (Å <sup>3</sup> )	1234.3
Z	2
Density (calculated) (g/cm <sup>3</sup> )	1.950

Data sourced from the Cambridge Structural Database, based on a study by Junk et al. (1999).  
[\[1\]](#)

## Experimental Protocols

Detailed experimental protocols for the synthesis of single crystals of the hydrated cerium(III) acetates are not extensively detailed in the cited literature. However, a general methodology

can be inferred from standard practices for the crystallization of lanthanide carboxylates.

## Synthesis of Hydrated Cerium(III) Acetate Crystals

A plausible method for the synthesis of single crystals of hydrated cerium(III) acetates involves the slow evaporation of a solution of a cerium(III) salt in a carboxylic acid medium.

Materials:

- Cerium(III) salt (e.g., cerium(III) nitrate hexahydrate,  $\text{Ce}(\text{NO}_3)_3 \cdot 6\text{H}_2\text{O}$ )
- Acetic acid (glacial)
- Deionized water
- Ethanol (optional, for washing)

Procedure:

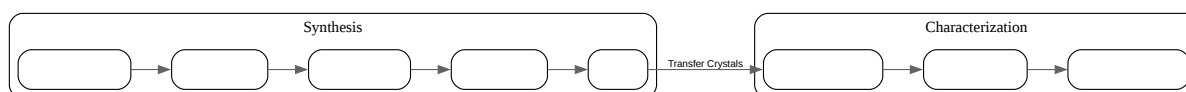
- Dissolve the cerium(III) salt in a minimal amount of deionized water.
- Add an excess of glacial acetic acid to the solution.
- Gently heat the solution to ensure complete dissolution.
- Allow the solution to cool slowly to room temperature.
- Leave the solution undisturbed in a loosely covered container to allow for slow evaporation of the solvent.
- Single crystals are expected to form over a period of several days to weeks.
- Once suitable crystals have formed, they should be carefully isolated from the mother liquor and washed with a small amount of a suitable solvent like ethanol to remove any surface impurities.
- The crystals should then be dried under ambient conditions.

Characterization: The obtained crystals should be characterized by single-crystal X-ray diffraction to determine their crystal structure.

## Visualizations

### Experimental Workflow for Synthesis and Characterization

The following diagram illustrates a general workflow for the synthesis and structural determination of hydrated cerium(III) acetate crystals.

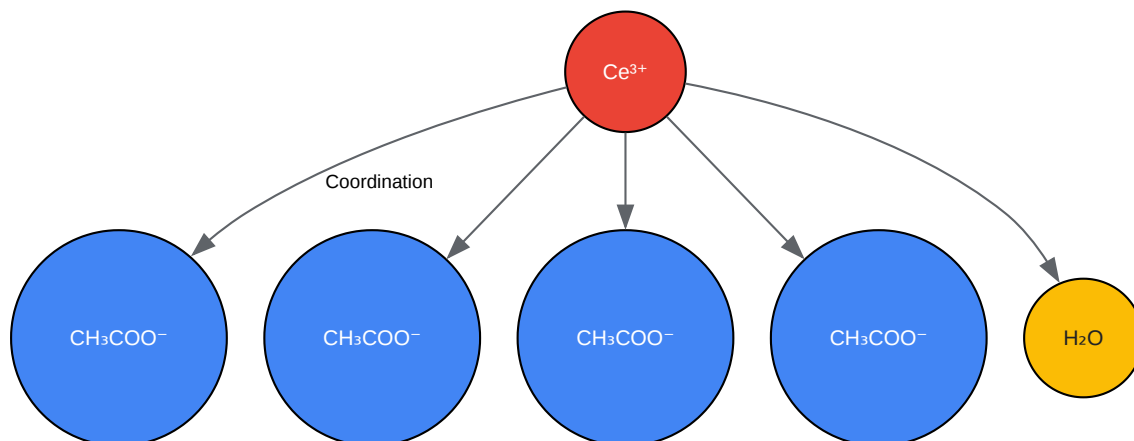


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A generalized workflow for the synthesis and crystallographic analysis of hydrated cerium(III) acetate.

### Coordination Environment in Hydrated Cerium(III) Acetate

The following diagram depicts a simplified representation of the coordination environment around a cerium(III) ion in a hydrated cerium acetate structure, highlighting the interaction with acetate and water ligands.



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A schematic of the Ce(III) ion's coordination with acetate and water ligands.

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## References

- 1. Crystal structure of poly[ $\mu_3$ -acetato-diaqua- $\mu_3$ -sulfato-cerium(III)]: serendipitous synthesis of a layered coordination polymer exhibiting interlayer O—H $\cdots$ O hydrogen bonding - PMC [pmc.ncbi.nlm.nih.gov]
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